

Unveiling the Solubility Profile of Copper Oxalate: A Technical Guide

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Compound of Interest

Compound Name: *copper;oxalate*

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This technical guide provides a comprehensive overview of the solubility of copper oxalate in various solvents. Copper oxalate (CuC_2O_4), an inorganic compound with a low solubility in water, plays a role in various chemical processes, including catalysis and the formation of coordination polymers.^{[1][2]} Understanding its solubility is critical for controlling precipitation, designing synthetic routes, and assessing its environmental and biological interactions.^[1]

Quantitative Solubility Data

Copper oxalate is generally considered insoluble in water and many common organic solvents.^{[1][2]} Its solubility is significantly influenced by the pH of the medium and the presence of complexing agents. The available quantitative data for the solubility of copper oxalate is summarized below.

Solvent/System	Temperature (°C)	Solubility	Solubility Product (Ksp)	Reference
Water	25	0.00253 g / 100 mL (Hemihydrate)	-	[3]
Water	25	-	4.43×10^{-10}	[2]
Water	25	-	4.4×10^{-10}	[4]
Aqueous Solution	20-45	Temperature-dependent	pKsp determined	[5][6][7]

Note: The solubility product constant (Ksp) represents the equilibrium between the solid copper oxalate and its constituent ions in a solution. A lower Ksp value indicates lower solubility. The relationship between Ksp and molar solubility (S) for copper oxalate is $K_{sp} = [Cu^{2+}][C_2O_4^{2-}] = S^2$.

Factors Influencing Solubility

Several factors can significantly alter the solubility of copper oxalate:

- **pH:** Copper oxalate's solubility increases in acidic solutions.[1] Protons react with the oxalate ions ($C_2O_4^{2-}$), shifting the equilibrium towards the formation of soluble species like the hydrogen oxalate ion ($HC_2O_4^-$) and oxalic acid ($H_2C_2O_4$). This reduction in the concentration of free oxalate ions causes more copper oxalate to dissolve to re-establish the equilibrium, in accordance with Le Chatelier's principle.
- **Complexation:** The presence of ligands that can form stable complexes with copper(II) ions enhances the solubility of copper oxalate.[1] For instance, copper oxalate is soluble in aqueous ammonia due to the formation of the tetraamminecopper(II) complex ion, $[Cu(NH_3)_4]^{2+}$. [3] Similarly, other ligands like citrate can increase its solubility.[1]
- **Common Ion Effect:** The presence of a common ion, either Cu^{2+} or $C_2O_4^{2-}$ from another soluble salt, will decrease the solubility of copper oxalate.

- Temperature: The dissolution of most solids is an endothermic process, meaning solubility generally increases with temperature. Studies have been conducted to determine the temperature dependence of the solubility product of copper oxalate.[5][6][7]

Solubility in Specific Solvents

- Water: Copper oxalate is sparingly soluble in water.[1][2][3] The hemihydrate form has a reported solubility of 0.00253 g/100 mL at 25 °C.[3]
- Organic Solvents: It is practically insoluble in alcohol, ether, and acetic acid.[3] It is also reported to be insoluble in acetone.[3]
- Aqueous Ammonia: Copper oxalate dissolves in aqueous ammonia due to the formation of the soluble tetraamminecopper(II) complex.[3]
- Acids: Its solubility is enhanced in acidic solutions.[1] However, it is reported as insoluble in acetic acid.[3] Stronger acids will have a more pronounced effect.
- Aqueous Base: A slight solubility in aqueous base has been noted.[8]

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of copper oxalate. Below are detailed protocols for two common approaches: precipitation and titration, and potentiometric titration.

Method 1: Solubility Determination by Precipitation and Permanganate Titration

This method involves precipitating copper oxalate, dissolving the precipitate in acid, and then titrating the liberated oxalic acid with a standardized potassium permanganate solution.

Materials:

- Copper(II) salt solution (e.g., CuSO_4) of known concentration
- Oxalic acid solution or a soluble oxalate salt (e.g., $\text{Na}_2\text{C}_2\text{O}_4$) solution

- Sulfuric acid (H_2SO_4), dilute
- Standardized potassium permanganate (KMnO_4) solution
- Distilled or deionized water
- Beakers, pipettes, burette, volumetric flasks
- Heating plate and magnetic stirrer
- Filtration apparatus (e.g., Gooch crucible or filter paper)
- Analytical balance

Procedure:

- Precipitation:
 - To a known volume of the copper(II) salt solution in a beaker, add an excess of the oxalic acid solution while stirring to precipitate copper oxalate.[9]
 - Heat the mixture gently (e.g., to 70 °C) to promote complete precipitation and the formation of larger, more easily filterable crystals.[10]
 - Allow the precipitate to settle.
- Isolation and Washing:
 - Carefully filter the precipitate using a pre-weighed Gooch crucible or ashless filter paper.
 - Wash the precipitate with small portions of cold distilled water to remove any soluble impurities.
 - Dry the precipitate in an oven at a suitable temperature (e.g., 100-110 °C) until a constant weight is achieved.
- Dissolution and Titration:
 - Transfer the dried precipitate to a beaker.

- Add a measured volume of dilute sulfuric acid to dissolve the copper oxalate precipitate completely. This will liberate oxalic acid.[10]
- Heat the solution to about 60-70 °C.[10]
- Titrate the hot solution with a standardized potassium permanganate solution until a faint, persistent pink color is observed.[10] The permanganate ion (MnO_4^-) is a self-indicator.
- Calculation:
 - From the volume of KMnO_4 solution used and its concentration, calculate the moles of oxalic acid.
 - Based on the stoichiometry of the reaction ($2\text{MnO}_4^- + 5\text{C}_2\text{O}_4^{2-} + 16\text{H}^+ \rightarrow 2\text{Mn}^{2+} + 10\text{CO}_2 + 8\text{H}_2\text{O}$), determine the moles of oxalate, which is equal to the moles of copper oxalate that dissolved.[10]
 - Calculate the solubility in the desired units (e.g., g/100 mL or mol/L).

Method 2: Potentiometric Titration for Solubility Product Determination

This method involves titrating a solution of a soluble copper(II) salt with a solution of a soluble oxalate and monitoring the potential change using a copper ion-selective electrode to determine the equivalence point and subsequently the solubility product.[5][6][7]

Materials:

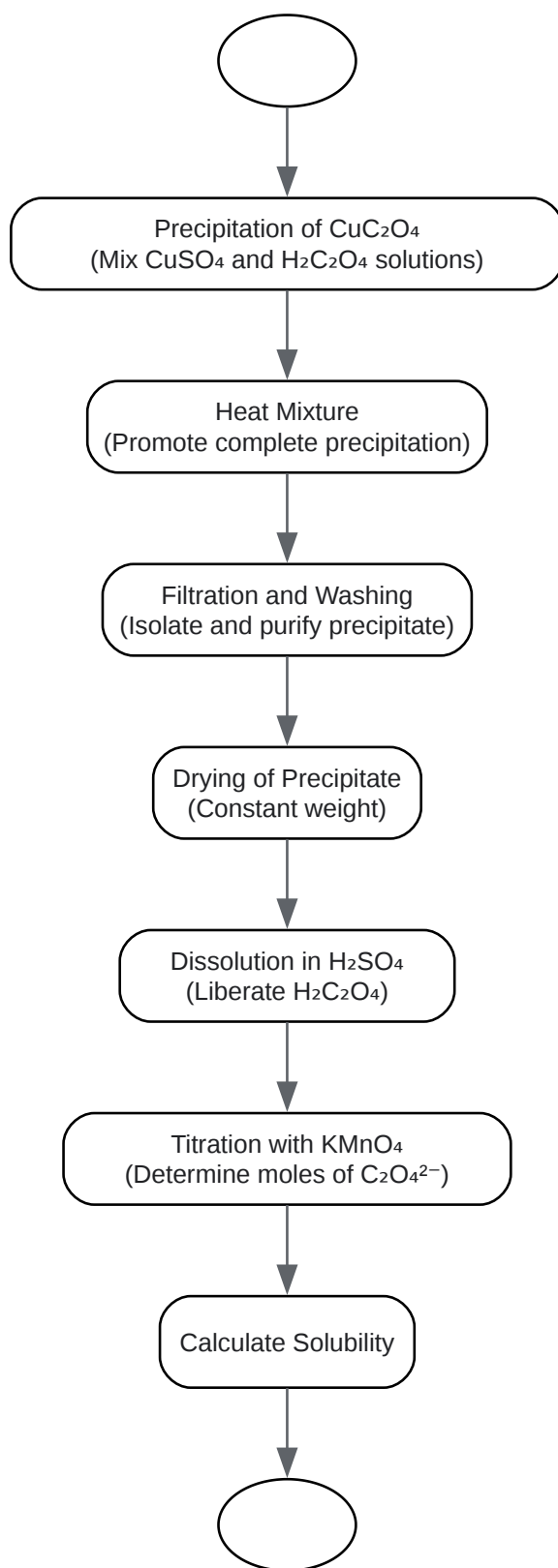
- Copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$) solution of known concentration
- Potassium oxalate ($\text{K}_2\text{C}_2\text{O}_4$) solution of known concentration
- Potentiometer with a copper ion-selective electrode and a reference electrode (e.g., Ag/AgCl)
- Burette, beaker, magnetic stirrer
- Constant temperature bath

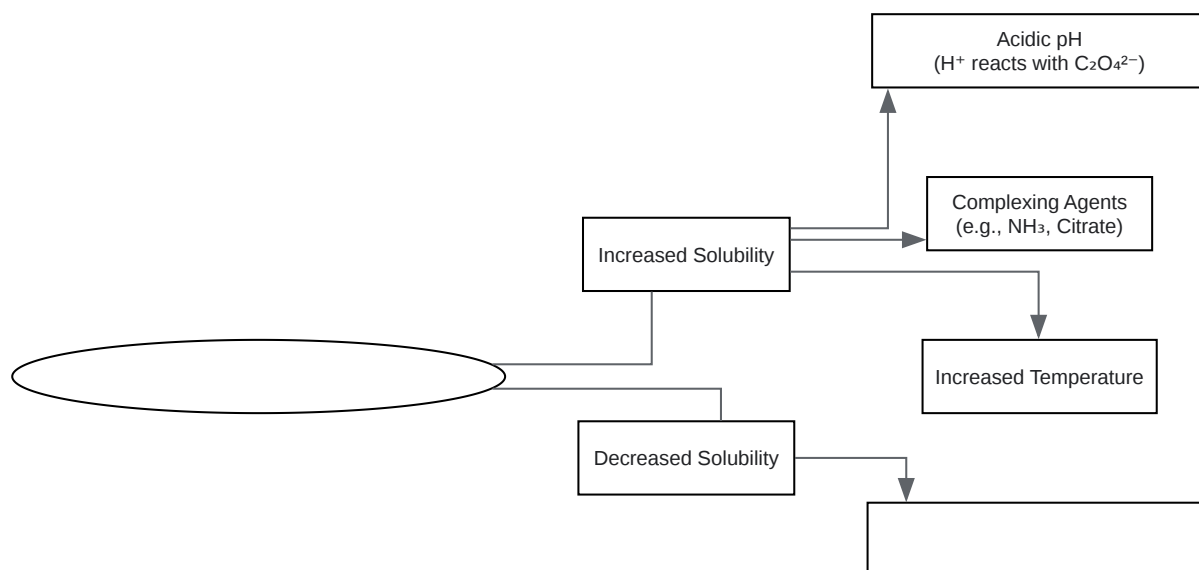
Procedure:

- Apparatus Setup:
 - Place a known volume of the copper(II) nitrate solution in a beaker equipped with a magnetic stir bar.
 - Immerse the copper ion-selective electrode and the reference electrode into the solution.
 - Place the beaker in a constant temperature bath to maintain the desired temperature.[\[5\]](#)[\[6\]](#)
[\[7\]](#)
- Titration:
 - Record the initial potential of the copper(II) solution.
 - Add the potassium oxalate solution from the burette in small, known increments.
 - After each addition, allow the potential reading to stabilize and record the value.
- Data Analysis:
 - Plot a graph of the measured potential (E) versus the volume of titrant added.
 - Determine the equivalence point from the graph, which corresponds to the point of maximum slope (inflection point). This can be more accurately determined by plotting the first or second derivative of the titration curve.
- Calculation of K_{sp}:
 - At the equivalence point, the concentration of free Cu²⁺ and C₂O₄²⁻ ions can be calculated, taking into account the dilution.
 - The solubility product (K_{sp}) is then calculated using the equation: $K_{sp} = [Cu^{2+}][C_2O_4^{2-}]$.

Visualizations

Experimental Workflow for Solubility Determination by Precipitation and Titration





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